

N-Methoxyanhydrovobasinediol: A Review of a Scarcely Explored Vobasine Alkaloid

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Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

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Abstract

N-Methoxyanhydrovobasinediol is a naturally occurring indole alkaloid first isolated from the plant *Gelsemium elegans*. As a member of the vobasine alkaloid family, it holds potential for biological activity, likely in the realms of anticancer and anti-inflammatory applications, characteristic of alkaloids from this plant genus. However, a comprehensive review of the scientific literature reveals that since its discovery in 1989, **N-Methoxyanhydrovobasinediol** has been the subject of very limited research. This guide summarizes the available information on its history, chemical properties, and the general biological context of related compounds, while also highlighting the significant gaps in our current knowledge regarding its specific biological activities and mechanisms of action.

Introduction and History

N-Methoxyanhydrovobasinediol was first reported in a 1989 publication in the journal *Phytochemistry* by Lin, L.Z., Cordell, G.A., Ni, C.Z., and Clardy, J.[1]. It was isolated from *Gelsemium elegans* (Gardn. & Champ.) Benth., a plant belonging to the Apocynaceae family, which is a rich source of diverse indole alkaloids.[2] This plant is known in traditional Chinese medicine and has been investigated for its wide array of alkaloidal constituents with various pharmacological effects.[3] Despite its discovery over three decades ago, **N-Methoxyanhydrovobasinediol** has remained largely in the background of phytochemical and

pharmacological research, with a notable absence of in-depth studies into its biological potential.

Chemical Properties

The fundamental chemical properties of **N-Methoxyanhydrovobasinediol** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₆ N ₂ O ₂	[2]
Molecular Weight	338.4 g/mol	[2]
CAS Number	125180-42-9	[2]
Class	Indole Alkaloid (Vobasine type)	[2]
Natural Source	Gelsemium elegans	[1][3]

Literature Review and Biological Activity

A thorough review of the scientific literature reveals a significant lack of specific biological activity data for **N-Methoxyanhydrovobasinediol**. While commercial suppliers suggest potential anti-inflammatory and anticancer activities, these claims are not substantiated by published, peer-reviewed data.[2] The broader class of alkaloids from *Gelsemium elegans* has been reported to possess analgesic, anti-inflammatory, and antitumor properties.[3]

Given the absence of specific data for **N-Methoxyanhydrovobasinediol**, a summary of the activities of related vobasine alkaloids and extracts from *Gelsemium elegans* is provided for context. It is important to note that these activities cannot be directly attributed to **N-Methoxyanhydrovobasinediol** without specific experimental validation.

Anticancer Potential (General Context)

Various alkaloids isolated from *Gelsemium elegans* have been evaluated for their cytotoxic activity against different cancer cell lines. For example, other alkaloids from this plant have been tested against P388 murine leukemia, HL-60 human leukemia, A-549 human lung adenocarcinoma, and BEL-7402 human hepatocellular carcinoma cell lines.[3] However, no

specific IC₅₀ values for **N-Methoxyanhydrovobasinediol** have been reported in the reviewed literature.

Anti-inflammatory Potential (General Context)

The crude alkaloidal fractions from *Gelsemium elegans* have demonstrated anti-inflammatory effects in animal models.[3] The general mechanism of anti-inflammatory action for many natural products involves the modulation of key signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways, which regulate the expression of pro-inflammatory mediators. However, no studies have specifically investigated the effect of **N-Methoxyanhydrovobasinediol** on these pathways.

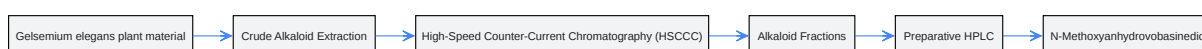
Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological evaluation of **N-Methoxyanhydrovobasinediol** are scarce in the publicly available literature.

Isolation

The original 1989 paper by Lin et al. would contain the specific protocol for the isolation of **N-Methoxyanhydrovobasinediol**. While the full text of this specific publication is not readily available, a more recent study outlines a general and efficient method for the preparative isolation and purification of alkaloids from *Gelsemium elegans* using high-speed counter-current chromatography (HSCCC) combined with preparative high-performance liquid chromatography (prep-HPLC).[4] This modern technique could be adapted for the targeted isolation of **N-Methoxyanhydrovobasinediol**.

General Workflow for Alkaloid Isolation from *Gelsemium elegans*



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Caption: General workflow for alkaloid isolation.

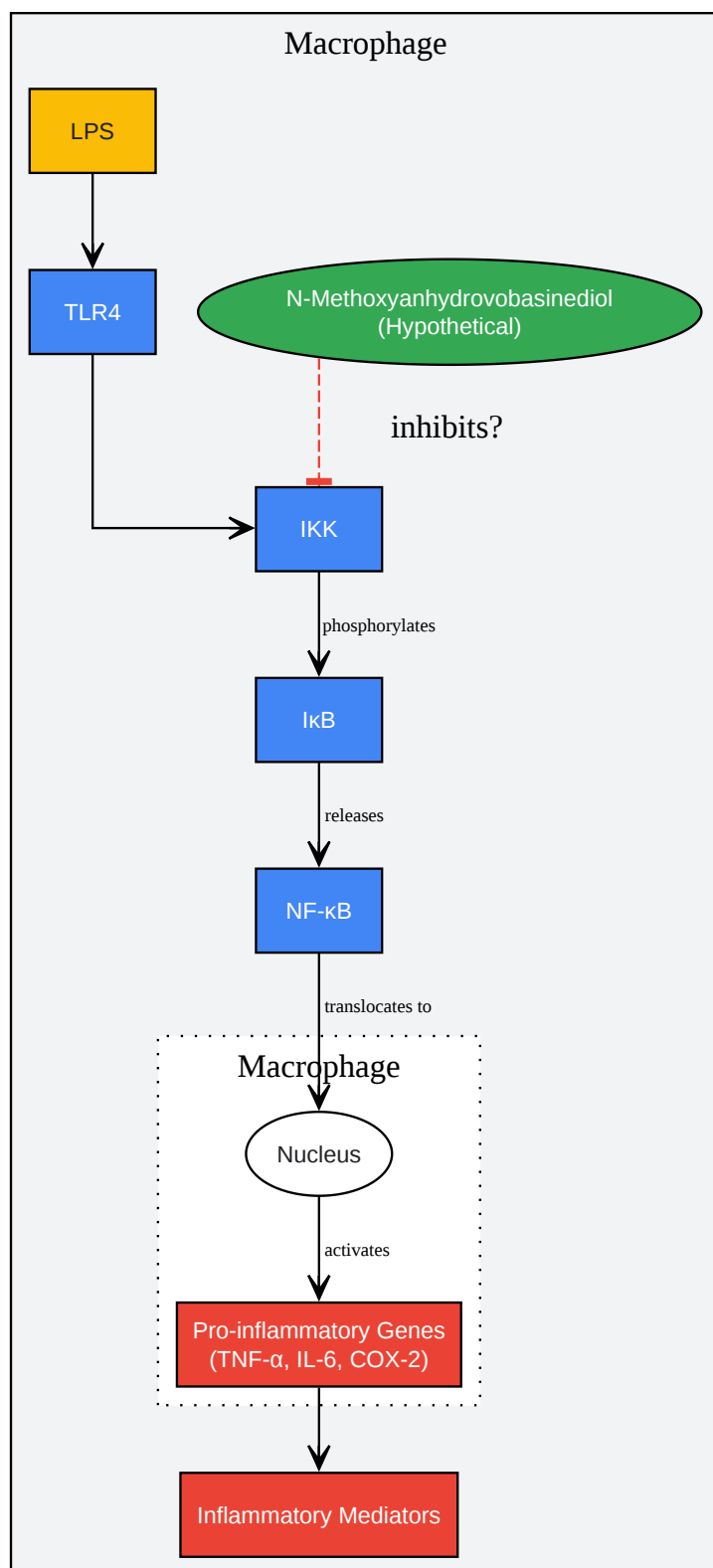
Synthesis

To date, a total synthesis of **N-Methoxyanhydrovobasinediol** has not been reported in the literature. The biosynthesis of related vobasine alkaloids originates from the amino acid tryptophan.[5] The chemical synthesis of the vobasine skeleton is a complex process that has been explored for other members of this family.[5][6][7]

Signaling Pathways (Hypothetical)

Due to the lack of specific studies on **N-Methoxyanhydrovobasinediol**, the following diagrams represent hypothetical signaling pathways that are commonly modulated by anti-inflammatory and anticancer natural products. These are provided for illustrative purposes and are based on the general activities of related alkaloids, not on experimental evidence for **N-Methoxyanhydrovobasinediol** itself.

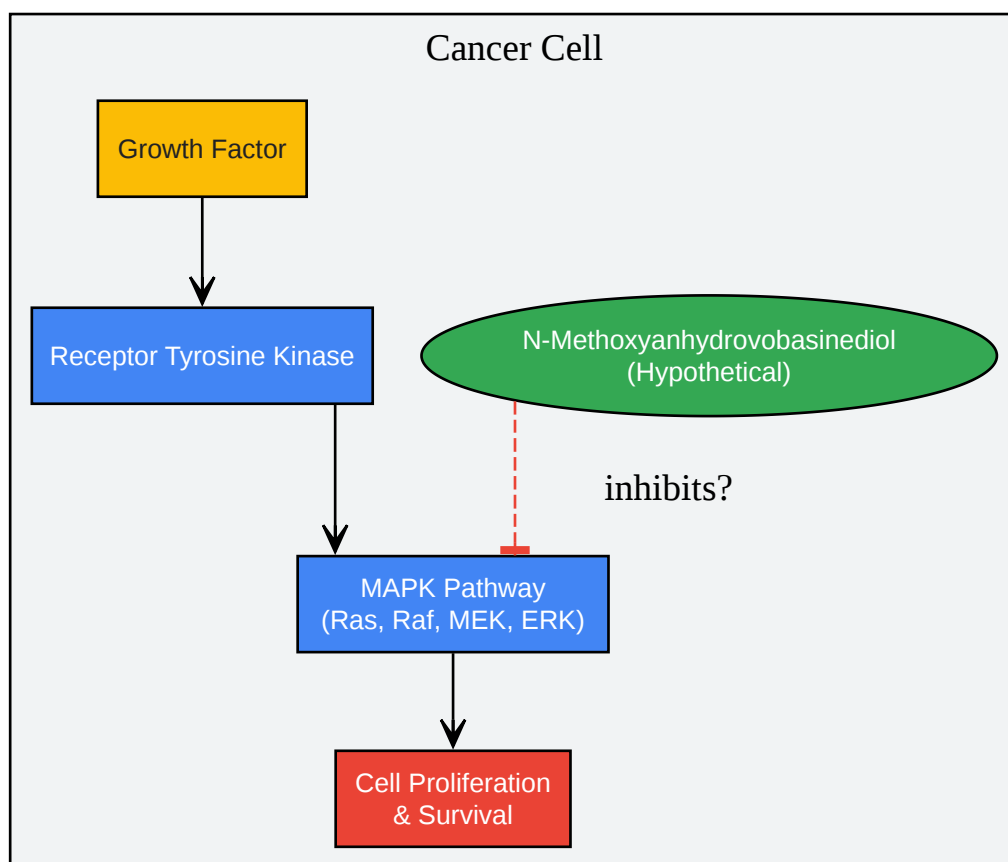
Hypothetical Anti-inflammatory Signaling Pathway



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Caption: Hypothetical inhibition of the NF-κB pathway.

Hypothetical Anticancer Signaling Pathway



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Caption: Hypothetical inhibition of a cancer cell proliferation pathway.

Conclusion and Future Directions

N-Methoxyanhydrovobasinediol is an intriguing natural product whose potential has been largely untapped since its discovery. The vobasine alkaloid scaffold is known to be a source of potent bioactivities, suggesting that **N-Methoxyanhydrovobasinediol** could be a valuable lead compound for drug discovery. However, the current body of literature is insufficient to draw any firm conclusions about its therapeutic potential.

Future research should focus on the following areas:

- Re-isolation and Characterization: Isolation of **N-Methoxyanhydrovobasinediol** from *Gelsemium elegans* in sufficient quantities for comprehensive biological screening.
- Total Synthesis: Development of a synthetic route to enable the production of the molecule and its analogs for structure-activity relationship studies.
- Biological Screening: Systematic evaluation of its cytotoxic effects against a panel of cancer cell lines and its anti-inflammatory properties in relevant in vitro and in vivo models.
- Mechanism of Action Studies: If promising activity is identified, elucidation of the specific molecular targets and signaling pathways modulated by **N-Methoxyanhydrovobasinediol** is crucial.

Without further dedicated research, **N-Methoxyanhydrovobasinediol** will remain a chemical curiosity rather than a potential therapeutic agent. This guide serves as a call to the scientific community to revisit this overlooked natural product and explore its potential contributions to medicine.

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